

In-Depth Technical Guide: 4-Cyano-2-iodobenzoic Acid (CAS 1260814-20-7)

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Compound of Interest

Compound Name: 4-Cyano-2-iodobenzoic acid

Cat. No.: B578622

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document synthesizes publicly available data. Detailed experimental protocols and specific biological applications for **4-Cyano-2-iodobenzoic acid** are not extensively reported in the public domain. The information provided should be supplemented with internal research and development.

Core Compound Properties

4-Cyano-2-iodobenzoic acid, with the CAS number 1260814-20-7, is a substituted aromatic carboxylic acid. Its structure incorporates a cyano group and an iodine atom on the benzoic acid framework, making it a potentially valuable building block in medicinal chemistry and materials science. The presence of three distinct functional groups—carboxylic acid, cyano, and iodo—offers multiple reaction sites for chemical modification and conjugation.

Table 1: Physicochemical Properties of **4-Cyano-2-iodobenzoic Acid**

Property	Value	Source(s)
CAS Number	1260814-20-7	[1][2][3][4]
Molecular Formula	C ₈ H ₄ INO ₂	[2][3][4]
Molecular Weight	273.03 g/mol	[2][4]
IUPAC Name	4-cyano-2-iodobenzoic acid	[1][2]
Canonical SMILES	<chem>N#CC1=CC=C(C(=O)O)C(I)=C1</chem>	[2]
Appearance	Pale yellow solid	[2]
Purity	Typically ≥95% - 97%	[2][5]
Storage Conditions	Store at 0-8 °C, keep in a dark place, sealed in dry conditions.	[2][3]

Potential Applications in Drug Discovery and Organic Synthesis

While specific examples for **4-Cyano-2-iodobenzoic acid** are not detailed in the searched literature, its structural motifs are common in pharmacologically active molecules. Iodinated aromatic compounds are key precursors for cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira), which are fundamental in the synthesis of complex organic molecules, including active pharmaceutical ingredients (APIs).[6][7] The cyano group can act as a hydrogen bond acceptor or be transformed into other functional groups, and the carboxylic acid allows for the formation of amides, esters, and salts, which can modulate the pharmacokinetic properties of a drug candidate.[7]

Derivatives of cyanobenzoic acid are mentioned as intermediates in the synthesis of various pharmaceuticals, including Factor Xa inhibitors.[8] The strategic placement of the iodo and cyano groups on the benzoic acid ring makes this compound a versatile intermediate for creating libraries of compounds for drug screening.

Safety and Handling

Safety data sheets for structurally related compounds such as 2-iodobenzoic acid and 4-cyanobenzoic acid indicate that these types of molecules should be handled with care.

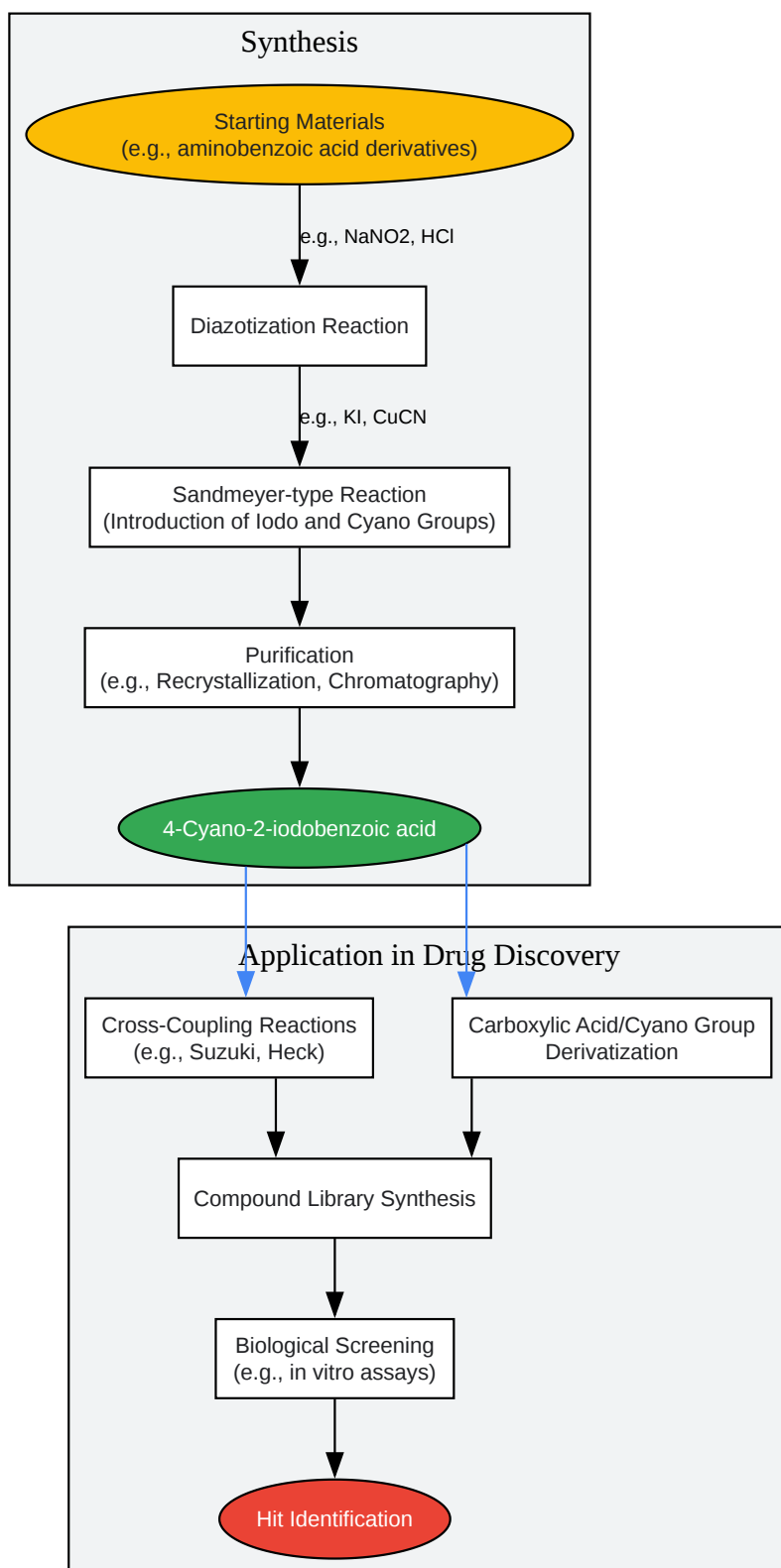
Table 2: General Hazard Information for Structurally Related Compounds

Hazard	Description	Precautionary Measures	Source(s)
Acute Toxicity	Harmful if swallowed, in contact with skin, or if inhaled.	Do not eat, drink or smoke when using this product. Wash skin thoroughly after handling. Use only outdoors or in a well-ventilated area.	[9][10][11][12]
Skin Irritation	Causes skin irritation.	Wear protective gloves. If on skin, wash with plenty of soap and water.	[9][10][12]
Eye Irritation	Causes serious eye irritation/damage.	Wear eye protection/face protection. If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[9][10][11][13]
Respiratory Irritation	May cause respiratory irritation.	Avoid breathing dust. If inhaled, remove person to fresh air and keep comfortable for breathing.	[9][10]

It is imperative to consult the specific Safety Data Sheet (SDS) for **4-Cyano-2-iodobenzoic acid** from the supplier before handling.

Logical Workflow for Synthesis and Application

The following diagram illustrates a generalized workflow for the potential synthesis and subsequent application of **4-Cyano-2-iodobenzoic acid** in a research and development context.



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Caption: Generalized workflow for the synthesis and potential application of **4-Cyano-2-iodobenzoic acid**.

Experimental Protocols

Detailed, validated experimental protocols for the synthesis and specific reactions of **4-Cyano-2-iodobenzoic acid** (CAS 1260814-20-7) are not readily available in the public literature. However, general procedures for analogous transformations are well-established.

Conceptual Synthesis via Diazotization-Sandmeyer Reaction

The synthesis of iodinated and cyanated benzoic acids can often be achieved from the corresponding amino-substituted precursors through diazotization followed by Sandmeyer-type reactions. A plausible, though not explicitly documented, route could start from an appropriately substituted aminobenzoic acid.

Disclaimer: The following is a generalized, conceptual protocol inspired by known organic chemistry transformations and should be adapted and optimized with appropriate laboratory safety precautions.

- Diazotization of an Aminobenzoic Acid Precursor:
 - Dissolve the starting aminobenzoic acid derivative in an aqueous acidic solution (e.g., HCl, H₂SO₄).
 - Cool the solution to 0-5 °C in an ice bath with vigorous stirring.
 - Slowly add a pre-cooled aqueous solution of sodium nitrite (NaNO₂) dropwise, maintaining the temperature below 5 °C.
 - Stir the resulting diazonium salt solution at low temperature for a short period.
- Introduction of Iodine and Cyano Groups (Conceptual):
 - The introduction of both iodo and cyano groups onto the aromatic ring in a one-pot Sandmeyer-type reaction from a single diazonium salt is complex and would require

significant methods development. A more plausible route would involve a multi-step synthesis where one group is introduced, followed by manipulation of other substituents to install the second group. For instance, starting from 4-amino-2-chlorobenzoic acid, one might first perform a Sandmeyer reaction to introduce the cyano group, followed by a halogen exchange or other method to introduce the iodine.

Detailed procedures for the synthesis of related compounds like m-iodobenzoic acid and the general principles of diazotization can be found in Organic Syntheses preparations.[14]

Conclusion

4-Cyano-2-iodobenzoic acid is a chemical intermediate with significant potential for use in the synthesis of complex organic molecules, particularly within the pharmaceutical industry. Its trifunctional nature allows for diverse chemical modifications. While detailed application notes and experimental protocols for this specific molecule are scarce in publicly accessible literature, its structural components suggest its utility as a versatile building block. Researchers and drug development professionals are encouraged to leverage the known reactivity of iodoarenes, nitriles, and carboxylic acids to explore the synthetic possibilities offered by this compound. All work should be preceded by a thorough review of the supplier's Safety Data Sheet and a comprehensive risk assessment.

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- To cite this document: BenchChem. [In-Depth Technical Guide: 4-Cyano-2-iodobenzoic Acid (CAS 1260814-20-7)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b578622#4-cyano-2-iodobenzoic-acid-cas-number-1260814-20-7]

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